

A Technical Guide to Fluorene-D10: An Analytical Standard

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Compound of Interest

Compound Name: Fluorene-D10

Cat. No.: B146254

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This guide provides an in-depth overview of **Fluorene-D10**, a deuterated polycyclic aromatic hydrocarbon (PAH). It is tailored for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in quantitative analysis. This document covers the compound's core properties, commercial availability, and its principal application as an internal standard in analytical methodologies.

Fluorene-D10 is the deuterated analog of Fluorene (CAS 86-73-7). The "D10" designation signifies that all ten hydrogen atoms on the parent molecule have been replaced with deuterium, a stable isotope of hydrogen.^[1] This isotopic substitution makes it an ideal internal standard for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy, as it is chemically similar to the analyte but has a distinct, higher mass.^[1]^[2]^[3]

Physicochemical Properties

The fundamental properties of **Fluorene-D10** are summarized below. This data is essential for method development, solution preparation, and safety considerations.

Property	Value
CAS Number	81103-79-9[4]
Molecular Formula	C ₁₃ D ₁₀
Molecular Weight	176.28 g/mol
IUPAC Name	1,2,3,4,5,6,7,8,9,9-decadeuteriofluorene
Appearance	White to colorless solid
Melting Point	115-118 °C
Synonyms	Perdeuteriofluorene, 9H-Fluorene-1,2,3,4,5,6,7,8,9,9-d10

Commercial Suppliers

Fluorene-D10 is available from various chemical suppliers, typically as a neat solid or in solution. Purity, often expressed as atom % D, is a critical specification.

Supplier	Product Format	Typical Purity
Sigma-Aldrich (Merck)	Neat Solid	≥98 atom % D
LGC Standards	Neat Solid / Solution	≥98 atom % D
Santa Cruz Biotechnology	Solid	Not Specified
MedChemExpress	Neat Solid	≥98 atom % D
CymitQuimica	Neat Solid / Solution	98 atom % D
Chiron	Neat Solid	High Purity
Clearsynth Labs Limited	Solid	Not Specified

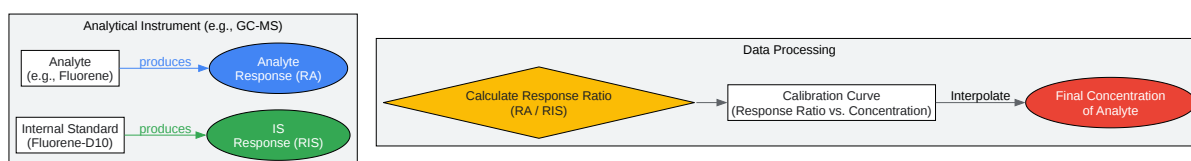
Note: Availability, packaging, and specifications are subject to change. Please consult the specific supplier's documentation.

Core Application: Internal Standard in Quantitative Analysis

The primary role of **Fluorene-D10** is to serve as an internal standard (IS) for the accurate quantification of Fluorene and other PAHs in complex matrices, such as environmental samples (water, soil) or biological fluids. It is not used in drug development for its biological activity, and therefore, discussions of signaling pathways are not applicable to this compound. Its utility is based on its chemical and physical properties.

The principle of using an internal standard is to correct for the loss of analyte during sample preparation and for variations in instrument response. A known amount of the IS (**Fluorene-D10**) is added to every sample, calibrator, and quality control sample. The analyte's concentration is then determined by comparing the ratio of the analyte's response to the IS's response against a calibration curve.

Below is a diagram illustrating the logical relationship in quantification using an internal standard.



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Principle of Internal Standard Quantification.

Experimental Protocol: Quantification of Fluorene in Water

This section details a representative protocol for using **Fluorene-D10** as an internal standard to quantify Fluorene in a water sample using Gas Chromatography-Mass Spectrometry (GC-MS).

1. Materials and Reagents:

- **Fluorene-D10** stock solution (e.g., 100 µg/mL in methanol)
- Fluorene calibration standard solutions (e.g., 0.1 to 10 µg/mL in methanol)
- Solvents: Dichloromethane (DCM), Hexane (HPLC grade)
- Anhydrous Sodium Sulfate
- Water sample (1 L)
- Glassware: Separatory funnel (2 L), concentration tubes, vials

2. Preparation of Working Solutions:

- Internal Standard Spiking Solution: Dilute the **Fluorene-D10** stock solution to a concentration of 1 µg/mL in methanol.
- Calibration Standards: Prepare a series of calibration standards by spiking appropriate volumes of the Fluorene calibration stock into clean water or solvent.

3. Sample Preparation and Extraction:

- Measure 1 L of the water sample into a 2 L separatory funnel.
- Spike the sample with a known amount of the IS spiking solution (e.g., 100 µL of 1 µg/mL **Fluorene-D10** to yield a final concentration of 100 ng/L).
- Add 60 mL of DCM to the funnel, seal, and shake vigorously for 2 minutes, venting periodically.
- Allow the layers to separate and drain the lower organic layer into a flask.
- Repeat the extraction twice more with fresh 60 mL portions of DCM.

- Combine the three DCM extracts and pass them through a funnel containing anhydrous sodium sulfate to remove residual water.
- Concentrate the extract to a final volume of 1 mL using a gentle stream of nitrogen.
- Transfer the final extract to a GC vial for analysis.

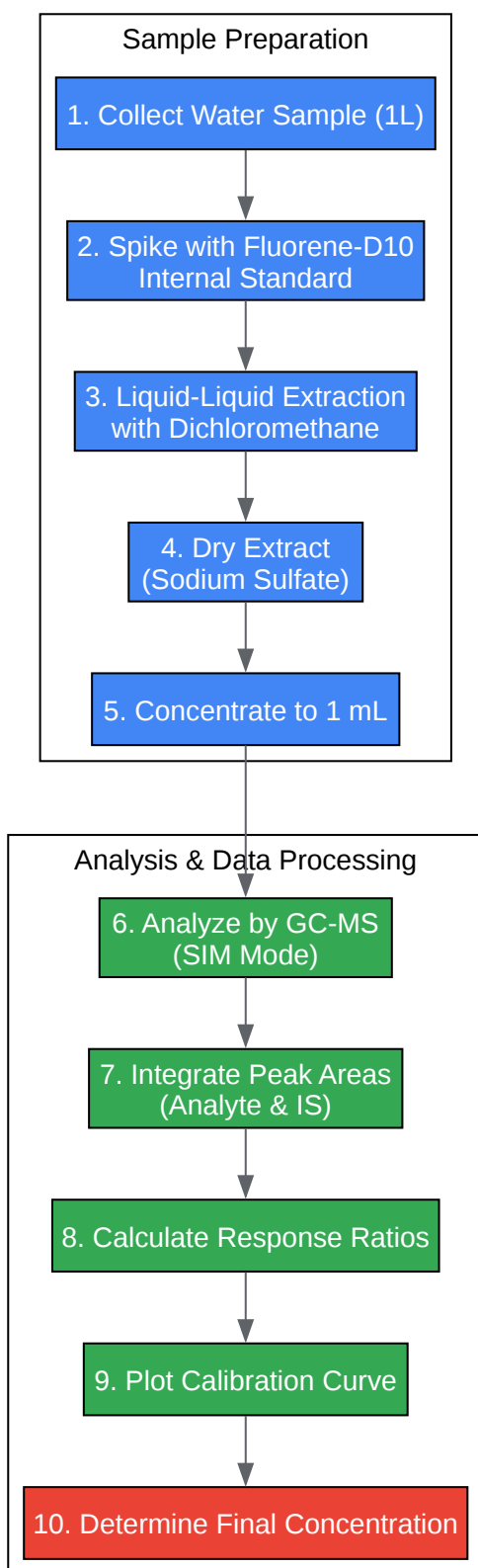
4. GC-MS Analysis:

- GC Column: DB-5MS (or equivalent), 30 m x 0.25 mm x 0.25 μ m
- Injection: 1 μ L, splitless
- Oven Program: 60°C hold for 2 min, ramp to 300°C at 10°C/min, hold for 5 min.
- MS Mode: Selected Ion Monitoring (SIM)
- Ions to Monitor:
 - Fluorene (Analyte): m/z 166 (quantification), 165 (qualifier)
 - **Fluorene-D10** (IS): m/z 176 (quantification)

5. Data Analysis:

- Integrate the peak areas for the quantification ions of Fluorene (m/z 166) and **Fluorene-D10** (m/z 176).
- Calculate the response ratio (Area of Fluorene / Area of **Fluorene-D10**) for all calibrators and samples.
- Construct a calibration curve by plotting the response ratio against the concentration of the calibrators.
- Determine the concentration of Fluorene in the sample by interpolating its response ratio from the calibration curve.

The following diagram outlines this experimental workflow.



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Workflow for Quantification using an Internal Standard.

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